

# Preparation of ETP-46464 Stock Solution in DMSO: An Application Note

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## Compound of Interest

Compound Name: ETP-46464

Cat. No.: B607384

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## Introduction

**ETP-46464** is a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated and Rad3-related (ATR) kinase, a key regulator of the DNA damage response (DDR).<sup>[1][2][3]</sup> It also exhibits inhibitory activity against other PI3K-like kinases (PIKKs) including mTOR, DNA-PK, PI3K $\alpha$ , and ATM, though with varying potencies.<sup>[4][5]</sup> Due to its role in inducing synthetic lethality in cancer cells with specific DNA repair defects, **ETP-46464** is a valuable tool in cancer research and drug development. This document provides a detailed protocol for the preparation of a stock solution of **ETP-46464** using dimethyl sulfoxide (DMSO) as the solvent.

## Quantitative Data Summary

A summary of the key quantitative data for **ETP-46464** is provided in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	470.52 g/mol	[1][4][5][6]
CAS Number	1345675-02-6	[1][4][5][6]
Appearance	White to light yellow powder	[4][7]
Solubility in DMSO	5 - 14 mg/mL	[2][4][5][7][8]
Recommended Stock Concentration	10 mM	[9][10]
Storage of Powder	-20°C for up to 3 years	[5][7]
Storage of Stock Solution	-20°C for up to 3 months; -80°C for up to 2 years	[4][7]

## Experimental Protocol: Preparation of a 10 mM ETP-46464 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **ETP-46464** in DMSO.

### Materials

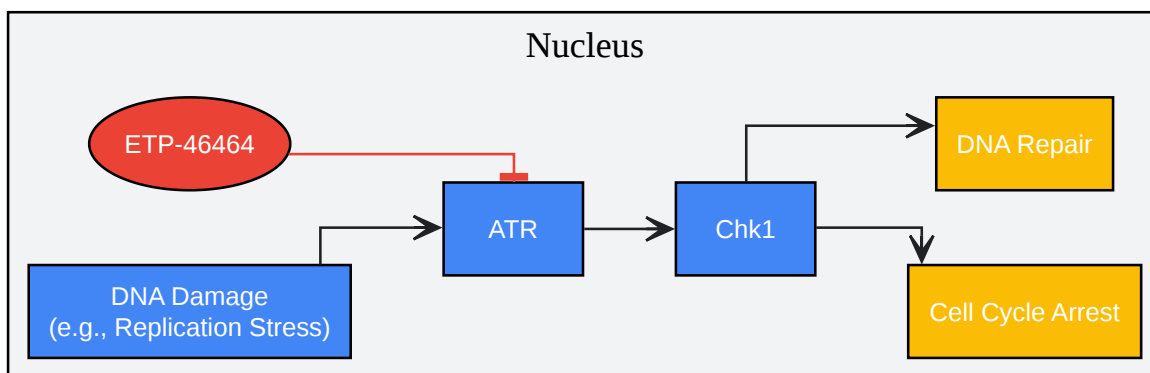
- **ETP-46464** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### Procedure

- Equilibration: Allow the vial of **ETP-46464** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ETP-46464** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.705 mg of **ETP-46464**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 470.52 \text{ g/mol} = 4.705 \text{ mg}$
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **ETP-46464** powder. To prepare a 10 mM solution with 4.705 mg of **ETP-46464**, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or sonication may be used to aid dissolution if necessary.<sup>[7][8]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.<sup>[5][7]</sup>
- Storage: Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 2 years).<sup>[4][7]</sup> When ready to use, thaw an aliquot at room temperature and vortex briefly before further dilution in cell culture media or assay buffer.

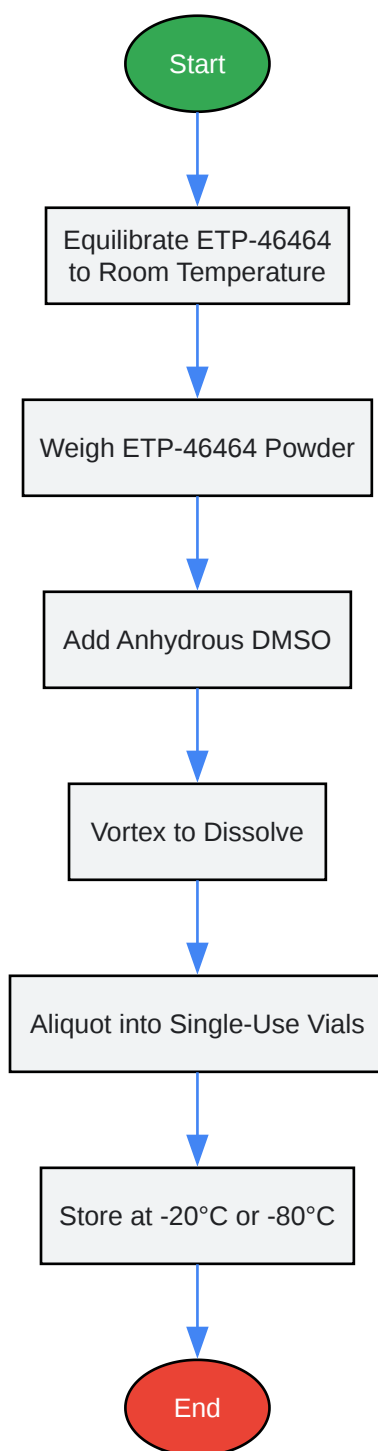
## Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the primary signaling pathway inhibited by **ETP-46464** and the experimental workflow for preparing the stock solution.



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Caption: **ETP-46464** inhibits the ATR signaling pathway.



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Caption: Workflow for **ETP-46464** stock solution preparation.

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## References

- 1. medkoo.com [medkoo.com]
- 2. caymanchem.com [caymanchem.com]
- 3. apexbt.com [apexbt.com]
- 4. ATR Inhibitor III, ETP-46464 [sigmaaldrich.com]
- 5. selleckchem.com [selleckchem.com]
- 6. ATR Inhibitor III, ETP-46464 | 1345675-02-6 [sigmaaldrich.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. ETP-46464 | CAS:1345675-02-6 | ATR inhibitor, potent and selective | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. ETP-46464 - 10mM (in 1 mL DMSO) | Snowformatics [snowformatics.com]
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